

Safety and Handling of Chloramphenicol-d5: A Technical Guide

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Compound of Interest

Compound Name: chloramphenicol-d5

Cat. No.: B1429905

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential safety and handling protocols for **Chloramphenicol-d5**. The information presented is synthesized from publicly available safety data sheets and chemical information resources. It is imperative to supplement this guide with your institution's specific safety protocols and to consult the original Safety Data Sheet (SDS) provided by the supplier before handling this compound.

Hazard Identification and Classification

Chloramphenicol-d5, a deuterated analog of Chloramphenicol, is classified as a hazardous substance. The primary health concerns are related to its potential carcinogenicity, reproductive toxicity, and ability to cause serious eye damage.

Signal Word: Danger

Hazard Pictograms:

- Health Hazard
- Corrosion

Hazard Statements:

- H318: Causes serious eye damage.^[1]

- H350/H351: May cause cancer or is suspected of causing cancer.[1][2]
- H361fd: Suspected of damaging fertility. Suspected of damaging the unborn child.[1]

Precautionary Statements:

- P201 & P202: Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[1][2]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P308+P313: IF exposed or concerned: Get medical advice/attention.[1][2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Chloramphenicol-d5** is provided below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₇ D ₅ Cl ₂ N ₂ O ₅	[3][4]
Molecular Weight	328.16 g/mol	[3][4][5]
CAS Number	202480-68-0	[2]
Unlabelled CAS Number	56-75-7	[3][4]
Purity	>95% (HPLC)	[3]
Appearance	Neat/Solid	[3]

Toxicological Information

Detailed toxicological studies specifically for **Chloramphenicol-d5** are not widely available. The data presented here is largely based on the non-deuterated form, Chloramphenicol. It is prudent to assume that the deuterated form has a similar toxicological profile.

Metric	Value	Species	Route
LD50	1,100 mg/kg	Mouse	Intraperitoneal

Key Toxicological Endpoints for Chloramphenicol (and presumed for **Chloramphenicol-d5**):

- **Carcinogenicity:** Suspected of causing cancer.[1] It has been reported to be probably carcinogenic based on IARC, OSHA, ACGIH, NTP, or EPA classifications.[6]
- **Reproductive Toxicity:** Suspected of damaging fertility and the unborn child.[1]
- **Germ Cell Mutagenicity:** Laboratory experiments on the non-deuterated form have shown mutagenic effects.[6]
- **Serious Eye Damage/Irritation:** Causes serious eye damage.[1]
- **Skin Corrosion/Irritation:** Not classified as a skin irritant.[1]
- **Respiratory or Skin Sensitization:** Not classified as a sensitizer, though prolonged or repeated exposure may cause allergic reactions in sensitive individuals.[1][6]

Handling and Storage

Proper handling and storage are critical to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Handling:

- **Engineering Controls:** Use in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid form to avoid dust formation.[2][6]
- **Personal Protective Equipment (PPE):**
 - **Eye Protection:** Wear chemical safety goggles with side shields or a face shield.[1]
 - **Hand Protection:** Wear suitable chemical-resistant gloves (e.g., nitrile rubber).[1]

- Respiratory Protection: If engineering controls are insufficient, use a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges.[6]
- Body Protection: Wear a lab coat and other protective clothing as necessary.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Storage:

- Temperature: Recommended storage temperature is +4°C or between 15–25 °C, depending on the supplier's recommendation.[1][3] For solutions in solvent, storage at -80°C is recommended for long-term stability (up to 6 months).[7]
- Conditions: Keep the container tightly closed in a dry and well-ventilated place.[2]
- Incompatible Materials: Avoid contact with water.[2]

First-Aid Measures

In the event of exposure, follow these first-aid procedures and seek immediate medical attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention.[1][2]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water. Consult a physician if irritation persists.[2][6]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[2][6]

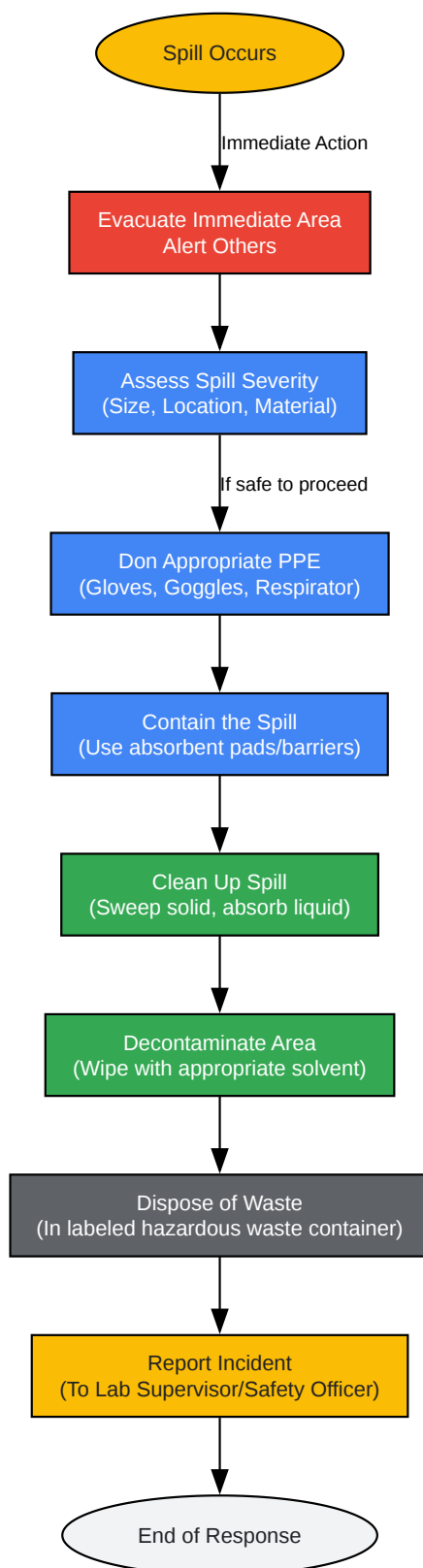
Accidental Release Measures

In case of a spill, follow these procedures to minimize exposure and environmental contamination.

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 4). Avoid breathing dust, vapors, mist, or gas.[2][6]
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[2][6]
- Containment and Cleaning:
 - For solid spills, carefully sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[2][6]
 - For solutions, absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.

Experimental Protocols and Workflows

While specific experimental protocols for **Chloramphenicol-d5** are not detailed in the provided search results, a logical workflow for handling an accidental spill can be visualized.



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References

- 1. carlroth.com [carlroth.com]
- 2. hpc-standards.com [hpc-standards.com]
- 3. Chloramphenicol-d5 | CAS | LGC Standards [lgcstandards.com]
- 4. clearsynth.com [clearsynth.com]
- 5. Chloramphenicol D5 | C11H12Cl2N2O5 | CID 71312380 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. medchemexpress.com [medchemexpress.com]
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